GSK-J1 Treatment Time Courses in Experimental Models

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Compound Focus: **Gsk-J1**

CAS No.: 1373422-53-7

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Experimental Context / Model	Treatment Duration	Typical Concentration	Key Findings / Effects
In Vitro Cell Studies [1] [2] [3]	24 - 72 hours	Varies by cell type (e.g., 1-10 μM for cytotoxicity assays [3])	Reduced cell proliferation, induced apoptosis, increased H3K27me3 levels [1] [2].
Head and Neck SCC (In Vivo) [2]	5 days/week for 3 weeks	25 mg/kg (animal weight)	Inhibited tumor growth in xenograft models; synergistic effect with other agents [2].
Mastitis Model (In Vivo) [3]	Single administration	Not specified	Alleviated inflammation and severity of LPS-induced mastitis [3].
Zebrafish Lateral Line [4]	24 - 48 hours	10 μM (in egg water)	Prevented proliferative regeneration of hair cells after damage [4].

Detailed Experimental Protocols

Here are the methodologies from specific studies to provide a deeper technical context.

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- **For Carboplatin-Resistant Ovarian Cancer (In Vitro)** [1] [5]:
  - **Cell Line**: Carboplatin-resistant SKOV-3 (CR SKOV-3) human ovarian cancer cells.
  - **Protocol**: Cells were treated with **GSK-J1**, often delivered via nanoparticles (HA@MOF@**GSK-J1**), for 72 hours. The treatment demonstrated higher induction of apoptosis and reduced cell motility.
- **For Head and Neck Squamous Cell Carcinoma (In Vivo)** [2]:
  - **Model**: Nude mice (BALB/c-nu) bearing xenograft tumours.
  - **Dosing Regimen**: **GSK-J1** was administered intraperitoneally at a dose of **25 mg/kg**, **5 days a week, for 3 consecutive weeks**. This was used in combination with another epigenetic inhibitor (TCP).
- **For LPS-Induced Mastitis (In Vivo)** [3]:
  - **Model**: LPS-induced mastitis in mice.
  - **Dosing Regimen**: **GSK-J1** was administered directly into the mammary duct. A **single dose** of **GSK-J1** was sufficient to significantly alleviate the inflammatory response.

The experimental workflow for determining the optimal treatment time for **GSK-J1** generally follows the pathway outlined below:

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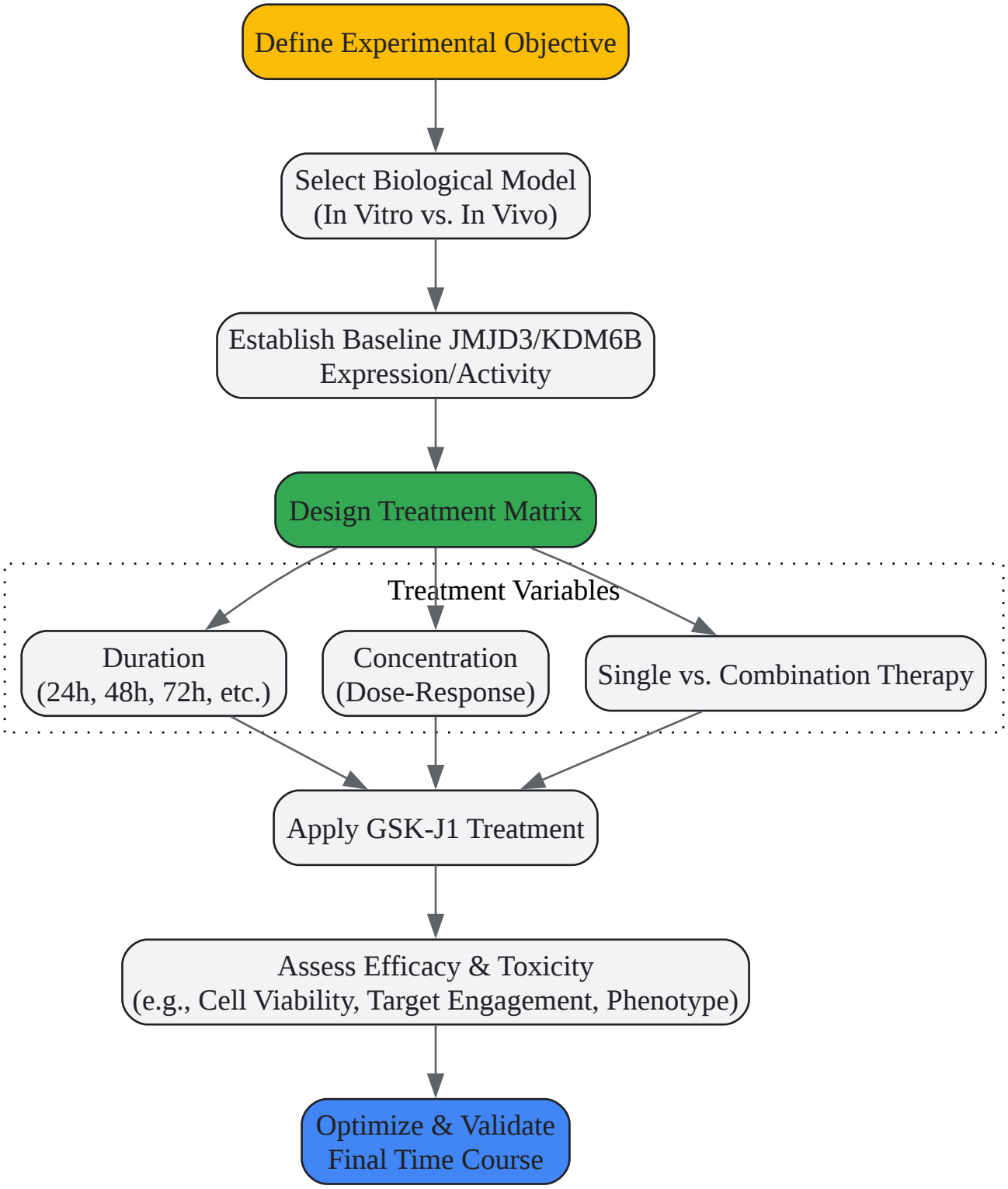

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FAQs and Troubleshooting Guide

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- **Q: What is a typical starting concentration for GSK-J1 in cell culture?**
  - **A:** Many in vitro studies use a range of 1 to 10 μM for initial experiments [3] [6]. However, it is critical to perform a dose-response curve (e.g., using a Cell Counting Kit-8 or MTT assay) for your specific cell line to determine the optimal and non-cytotoxic concentration, as sensitivity can vary [3].
- **Q: How long does it take to see changes in H3K27me3 levels after GSK-J1 treatment?**
  - **A: GSK-J1** inhibits the JMJD3/KDM6B demethylase, leading to an accumulation of the repressive H3K27me3 mark. This epigenetic change can occur relatively quickly. Several experimental protocols treat cells for **48 hours** before assessing H3K27me3 levels via Western blot or chromatin immunoprecipitation (ChIP) [1] [3].
- **Q: My GSK-J1 treatment isn't showing the expected effect. What should I check?**
  - **A:**
    - **Verify Target Engagement:** Confirm that H3K27me3 levels are increasing in your model system via Western blot. This confirms the drug is active and engaging its target.
    - **Check Solubility and Storage: GSK-J1** is typically dissolved in DMSO. Ensure it is stored correctly and that your final DMSO concentration in culture media is low (e.g., <0.1%) to avoid solvent toxicity.
    - **Confirm Model Relevance:** Ensure your disease model is dependent on JMJD3/KDM6B activity. The efficacy of **GSK-J1** is context-dependent.
    - **Consider Bioavailability:** For in vivo studies, note that **GSK-J1** itself can have unfavorable bioavailability [1]. Some studies use its analog, GSK-J4 (a pro-drug that is converted to **GSK-J1** intracellularly), or advanced delivery systems like nanoparticles to improve efficacy [1] [6] [5].

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